

3-ANOT: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: 3-ANOT

Cat. No.: B1265467

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Introduction

3-Amino-5-nitro-o-toluamide, commonly known as **3-ANOT**, is recognized as a principal metabolite of the veterinary drug Dinitolmide (also marketed as Zoalene). Dinitolmide is a coccidiostat utilized in the poultry industry to manage and prevent coccidiosis, a parasitic disease caused by protozoa of the genus *Eimeria*. While the primary application of **3-ANOT** is as an analytical reference standard for monitoring Dinitolmide residues in poultry products, emerging research into the biological activity of its parent compound, Dinitolmide, suggests potential avenues for further investigation in parasitology and drug development.

These application notes provide an overview of the known in vitro applications of Dinitolmide, with the inference that its metabolite, **3-ANOT**, may exhibit similar or related biological activities worthy of investigation. The provided protocols are based on published research on Dinitolmide and can be adapted for studying **3-ANOT**.

In Vitro Applications

The parent compound of **3-ANOT**, Dinitolmide, has demonstrated efficacy against various parasitic protozoa in vitro. Its primary mechanism of action is the disruption of the parasite's metabolic processes, particularly during the early stages of its life cycle.

Anti-parasitic Activity

Dinitolmide has been shown to be effective against several species of *Eimeria*, the causative agent of coccidiosis in poultry.^[1] It targets the first-generation schizonts, inhibiting their growth and replication, which in turn prevents the progression of the disease and minimizes intestinal damage in the host.^[1]

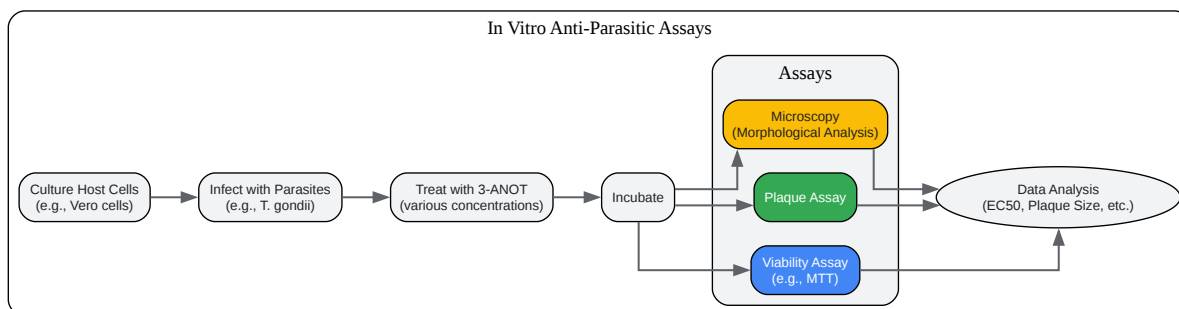
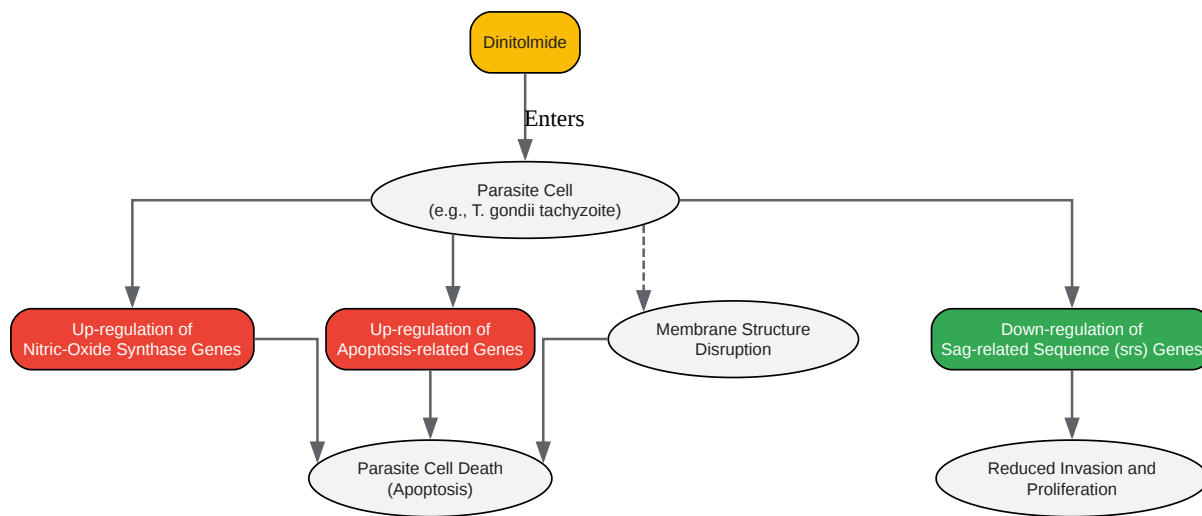
Recent in vitro studies have expanded the potential anti-parasitic spectrum of Dinitolmide to include *Toxoplasma gondii*, a related apicomplexan parasite. In these studies, Dinitolmide demonstrated a potent inhibitory effect on *T. gondii* tachyzoites, the rapidly multiplying stage of the parasite responsible for acute infection.^[2]^[3]

Quantitative Data Summary of Dinitolmide's In Vitro Anti-*Toxoplasma gondii* Activity

Parameter	Cell Line	Concentration/EC50	Time of Exposure	Observed Effects	Reference
EC50	Vero cells	3.625 µg/mL	Not Specified	Potent inhibition of T. gondii growth	[2]
Viability, Invasion, and Proliferation	Vero cells	20 µg/mL	24 hours	Significant inhibition of tachyzoite viability, invasion, and proliferation	[2]
Morphological Changes	Vero cells	10 µg/mL	20 hours	Asynchronous development of the inner membrane complex (IMC) in daughter cells and membrane disruption	[2]
Gene Expression	Vero cells	10 µg/mL	15 hours	Up-regulation of genes related to apoptosis and nitric-oxide synthase; down-regulation of Sag-related sequence (srs) genes	[2]

Signaling Pathway and Mechanism of Action

While the precise signaling pathways affected by **3-ANOT** have not been elucidated, studies on its parent compound, Dinitolmide, provide insights into its potential mechanism of action against parasites like *Toxoplasma gondii*. The proposed mechanism involves the induction of apoptosis and the disruption of key cellular structures and processes essential for parasite survival and virulence.



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